

Technical Guide: Molecular Weight of (1-Methylhexyl)ammonium Sulphate

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Compound of Interest

Compound Name: (1-Methylhexyl)ammonium
sulphate

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Prepared for: Researchers, scientists, and drug development professionals.

This document provides a detailed breakdown of the molecular weight of **(1-Methylhexyl)ammonium sulphate**, a compound relevant in various biochemical and pharmaceutical applications.

Chemical Structure and Formula

(1-Methylhexyl)ammonium sulphate is an organic ammonium salt. Its structure consists of two positively charged (1-Methylhexyl)ammonium cations and one negatively charged sulphate anion. The cation is also known as a heptan-2-aminium cation.^[1] To maintain charge neutrality, two cations are required to balance the 2- charge of the single sulphate anion.

This 2:1 stoichiometric arrangement leads to the definitive molecular formula: $C_{14}H_{36}N_2O_4S$.^[1]

Molecular Weight Calculation

The molecular weight is the sum of the atomic weights of all atoms in the molecule. Based on the chemical formula $C_{14}H_{36}N_2O_4S$, the calculation is detailed below. The standard atomic weights published by the International Union of Pure and Applied Chemistry (IUPAC) are used for this calculation.

Table 1: Atomic Weight Composition

Element	Symbol	Quantity	Standard Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	14	12.011	168.154
Hydrogen	H	36	1.008	36.288
Nitrogen	N	2	14.007[2][3][4]	28.014
Oxygen	O	4	15.999[5][6]	63.996
Sulfur	S	1	32.06[7]	32.060
Total			328.512	

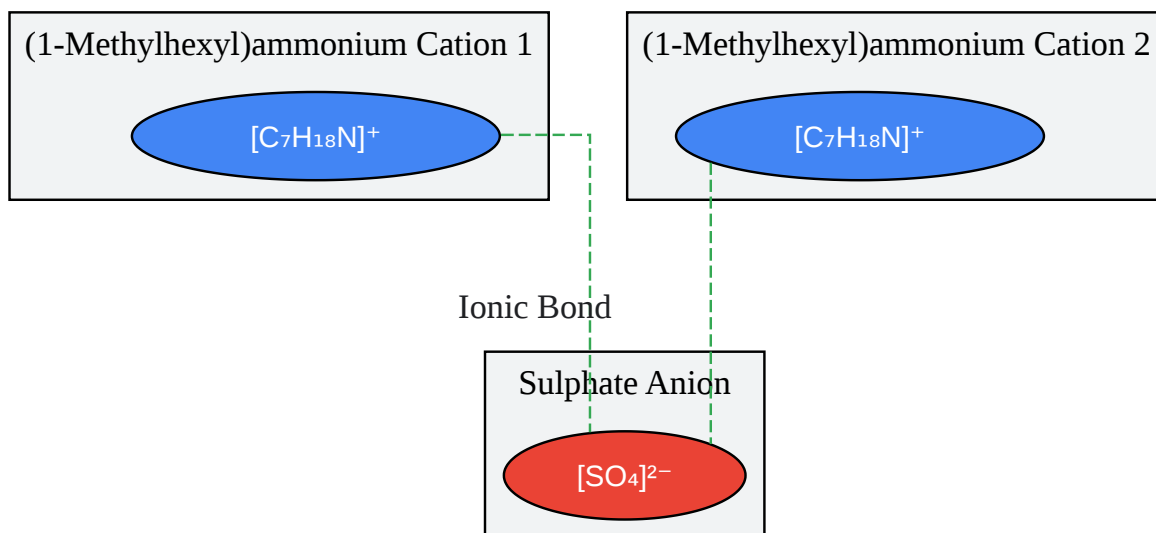
Table 2: Final Molecular Weight Summary

Compound Name	Molecular Formula	Calculated Molecular Weight (g/mol)
(1-Methylhexyl)ammonium sulphate	C ₁₄ H ₃₆ N ₂ O ₄ S	328.512

This calculated molecular weight is consistent with established chemical databases.[8]

Logical Structure and Visualization

The ionic nature of **(1-Methylhexyl)ammonium sulphate** can be represented as a logical relationship between its constituent ions. The following diagram, generated using the DOT language, illustrates this association.



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Caption: Ionic association in **(1-Methylhexyl)ammonium sulphate**.

Applicability of Experimental Protocols

The determination of a compound's molecular weight is a fundamental calculation based on its established chemical formula and the standard atomic weights of its constituent elements. Therefore, the inclusion of specific experimental protocols, such as those for synthesis or analysis, is not applicable to the scope of this particular technical guide, which focuses solely on the core concept of molecular weight. Similarly, signaling pathway diagrams are irrelevant to this topic.

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